Analytical Methods for the Quantification of 1-(3-Bromophenyl)-N-methylethanamine HCl

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Compound of Interest

Compound Name:	*1-(3-Bromophenyl)-N-methylethanamine hydrochloride*
CAS No.:	*2197556-55-9*
Cat. No.:	*B3034762*

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Abstract

This comprehensive guide provides detailed application notes and validated protocols for the quantitative analysis of 1-(3-Bromophenyl)-N-methylethanamine HCl, a key chemical entity in research and pharmaceutical development. Accurate quantification is critical for quality control, stability studies, and pharmacokinetic assessments. This document outlines three robust analytical methods: High-Performance Liquid Chromatography with UV Detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. Each section delves into the scientific principles, explains the rationale behind procedural choices, and provides step-by-step protocols from sample preparation to data analysis. All methodologies are presented in accordance with the International Council for Harmonisation (ICH) guidelines to ensure data integrity and reliability.[1][2][3] This guide is designed to empower researchers and scientists to select and implement the most appropriate analytical strategy for their specific needs.

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Introduction and Method Selection Rationale

1-(3-Bromophenyl)-N-methylethanamine HCl is a secondary amine salt belonging to the substituted phenethylamine class.[4] Its aromatic structure and amine functional group dictate the analytical strategies suitable for its quantification. The hydrochloride salt form enhances water solubility and stability but requires specific considerations during sample preparation, particularly for gas chromatography.[5]

The selection of an analytical method is a critical decision driven by the specific requirements of the analysis, including required sensitivity, selectivity, sample matrix complexity, and available instrumentation.

- High-Performance Liquid Chromatography (HPLC-UV): This is the workhorse of the pharmaceutical industry, offering an excellent balance of specificity, sensitivity, and robustness for quantifying non-volatile compounds like amine salts.[6][7] Reversed-phase HPLC is ideal for separating the analyte from potential impurities. Its bromophenyl group contains a strong chromophore, making UV detection highly effective.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS provides exceptional sensitivity and structural confirmation, making it a "gold standard" for trace analysis and identification.[8] As the analyte is a salt, it is non-volatile. Therefore, a crucial sample preparation step is required to convert the salt into its free, volatile base form prior to injection. This method is particularly useful for detecting and identifying impurities in complex matrices.[4][9]

- UV-Vis Spectrophotometry: This technique is a rapid, simple, and cost-effective method for quantifying compounds with significant UV absorbance.[10][11] Its primary limitation is a lack of specificity; any other substance in the sample matrix that absorbs at the same wavelength will interfere with the measurement.[12][13] It is best suited for the analysis of pure substances or simple formulations where the excipients do not interfere.

Method 1: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC-UV)

Principle and Rationale

This method leverages reversed-phase chromatography to separate 1-(3-Bromophenyl)-N-methylethanamine from non-polar and polar impurities. The compound, being moderately polar,

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is retained on a non-polar stationary phase (like C18). An acidic mobile phase is employed to ensure the secondary amine remains protonated ($R\text{-}NH_2^+\text{-}CH_3$), which promotes sharp, symmetrical peak shapes and consistent retention. Quantification is achieved by measuring the analyte's UV absorbance at its wavelength of maximum absorbance (λmax) and comparing it to a calibration curve prepared from certified reference standards.

Detailed Experimental Protocol: HPLC-UV

Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV or Photodiode Array (PDA) detector.
- Data acquisition and processing software (e.g., Empower, Chromeleon).
- Analytical balance, volumetric flasks, pipettes, and syringes.
- 0.45 µm syringe filters (e.g., PTFE, nylon).
- Reference Standard: 1-(3-Bromophenyl)-N-methylethanamine HCl (purity ≥99%).
- HPLC-grade acetonitrile (ACN), water, and trifluoroacetic acid (TFA).

Chromatographic Conditions:

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Parameter	Condition	Rationale
Column	**C18, 150 mm x 4.6 mm, 5 µm**	**Industry-standard stationary phase providing good retention for moderately polar aromatic compounds.**
Mobile Phase	A: 0.1% TFA in WaterB: 0.1% TFA in ACN	TFA acts as an ion-pairing agent and maintains a low pH (~2) to ensure the amine is protonated, preventing peak tailing.
Elution Mode	Isocratic: 60% A, 40% B	A simple isocratic method is often sufficient for assay and purity determination of the main component. A gradient may be developed if separating multiple impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, providing optimal efficiency and reasonable run times.
Column Temp.	30°C	Maintaining a constant temperature ensures reproducible retention times and peak areas.
Injection Vol.	10 µL	A typical injection volume that balances sensitivity with the risk of column overloading.

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Parameter	Condition	Rationale
Detection λ	265 nm	The bromophenyl group exhibits strong absorbance around this wavelength. A full scan (200-400 nm) should be performed initially to confirm the λmax.

| Run Time | 10 minutes | Sufficient time to elute the analyte and any closely related impurities. |

Preparation of Solutions:

- Mobile Phase: Prepare solutions A and B. Filter and degas thoroughly before use.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of water and ACN (diluent).
- Calibration Standards: Perform serial dilutions of the stock solution with the diluent to prepare a series of standards. A recommended range is 5, 25, 50, 100, and 250 µg/mL.[14]
- Sample Solution (100 µg/mL): Accurately weigh an appropriate amount of the sample, dissolve it in the diluent to achieve a target concentration of 100 µg/mL. Filter the solution through a 0.45 µm syringe filter prior to injection.

System Suitability and Analysis:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform five replicate injections of a mid-range standard (e.g., 100 µg/mL).
- Verify that the system suitability criteria are met (see Table 2).
- Construct a calibration curve by injecting the standards in duplicate. The correlation coefficient (r^2) should be ≥ 0.999.

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- Inject the sample solutions in duplicate.
- Calculate the concentration of the analyte in the samples using the linear regression equation from the calibration curve.

HPLC Method Validation Summary

The method must be validated according to ICH Q2(R2) guidelines to prove its suitability for the intended purpose.[2][15][16]

Table 1: HPLC Validation Parameters and Typical Acceptance Criteria

Parameter	Test	Typical Acceptance Criteria
Specificity	**Inject blank, placebo, and spiked samples.**	**No interfering peaks at the analyte's retention time. Peak purity analysis (PDA) should pass.**
Linearity	Analyze 5 concentrations across the range.	Correlation coefficient (r^2) ≥ 0.999.
Range	80-120% of the test concentration.	Method demonstrates acceptable linearity, accuracy, and precision within this range.
Accuracy	Analyze spiked placebo at 3 levels (e.g., 80, 100, 120%).	Mean recovery between 98.0% and 102.0%.
Precision	Repeatability (6 replicates at 100%).Intermediate (different day/analyst).	RSD ≤ 2.0%.[1]
LOD & LOQ	Based on signal-to-noise ratio (3:1 for LOD, 10:1 for LOQ).	LOD: ~0.5 µg/mL, LOQ: ~1.5 µg/mL (example values).

| Robustness | Vary parameters like flow rate (±10%), column temp (±5°C), mobile phase composition (±2%). | System suitability criteria are met; results are not significantly affected. |

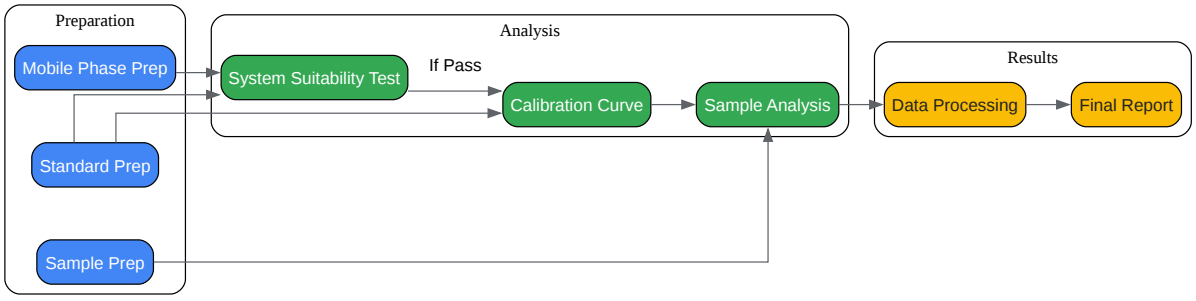
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Table 2: System Suitability Test (SST) Criteria

Parameter	Acceptance Criteria
Tailing Factor (T)	**T ≤ 2.0**
Theoretical Plates (N)	N ≥ 2000

| %RSD of Peak Area | ≤ 2.0% for 5 replicates |

HPLC Workflow Diagram



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Caption: Workflow for HPLC-UV analysis.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Principle and Rationale

This method is ideal for achieving high sensitivity and providing unequivocal identification based on both retention time and mass spectrum. Since 1-(3-Bromophenyl)-N-

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methylethanamine HCl is a non-volatile salt, a sample preparation step is mandatory to convert it to its free base, which is volatile and amenable to GC analysis.[17] This is achieved through a liquid-liquid extraction (LLE) under basic conditions. The free amine is then separated on a low- to mid-polarity capillary column and detected by a mass spectrometer, which fragments the molecule into a unique pattern, providing a "fingerprint" for identification and confirmation.

Detailed Experimental Protocol: GC-MS

Instrumentation and Materials:

- GC-MS system with a split/splitless injector and a mass selective detector.
- Data acquisition and processing software.
- Autosampler vials, centrifuge tubes, and a vortex mixer.
- Reference Standard: 1-(3-Bromophenyl)-N-methylethanamine HCl (purity ≥99%).
- Reagent-grade sodium hydroxide (NaOH), ethyl acetate, and anhydrous sodium sulfate.
- Internal Standard (IS), e.g., N-ethyl-N-methyl-3-(trifluoromethyl)aniline (optional but recommended for best precision).

Sample Preparation (Conversion to Free Base via LLE):

- Standard/Sample Preparation: Accurately weigh an amount of the HCl salt standard or sample into a centrifuge tube. Dissolve in 1 mL of deionized water.
- Basification: Add 1 mL of 2 M NaOH solution to the tube to deprotonate the amine and form the free base. Vortex for 30 seconds. The pH should be >11.
- Extraction: Add 2 mL of ethyl acetate to the tube. Cap and vortex vigorously for 2 minutes to extract the free amine into the organic layer.
- Phase Separation: Centrifuge at 3000 rpm for 5 minutes to separate the aqueous and organic layers.

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- Collection: Carefully transfer the upper organic layer (ethyl acetate) to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Analysis: Transfer the dried extract to an autosampler vial for GC-MS analysis.

GC-MS Conditions:

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Parameter	Condition	Rationale
Column	**DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film**	**A 5% phenyl-methylpolysiloxane column is robust and provides good resolution for a wide range of compounds, including phenethylamines.[18]**
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Injector Temp.	250°C	Ensures rapid vaporization of the analyte without thermal degradation.
Injection Mode	Splitless (1 µL)	For maximizing sensitivity, suitable for trace analysis.
Oven Program	100°C (hold 1 min), ramp to 280°C at 20°C/min, hold 2 min	Temperature program designed to elute the analyte with good peak shape and separate it from solvent and potential impurities.
Transfer Line	280°C	Prevents condensation of the analyte between the GC and MS.
MS Source Temp.	230°C	Standard temperature for electron ionization (EI).
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard EI energy provides reproducible fragmentation patterns for library matching.

| Acquisition | Scan (m/z 50-350) or SIM | Scan mode is used for identification. Selected Ion Monitoring (SIM) of characteristic ions (e.g., the molecular ion and major fragments) is used for

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highly sensitive quantification. |

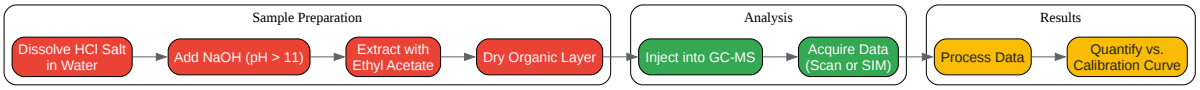
GC-MS Method Validation Summary

Table 3: GC-MS Validation Parameters and Typical Acceptance Criteria

Parameter	Test	Typical Acceptance Criteria
Specificity	**Analyze blank matrix extract.**	**No interfering peaks at the analyte's retention time in the selected ion chromatograms.**
Linearity	Analyze 5-6 concentrations across the range.	Correlation coefficient (r^2) ≥ 0.995.
Accuracy	Analyze spiked blank matrix at 3 levels.	Mean recovery between 95.0% and 105.0%.
Precision	Repeatability and Intermediate Precision.	RSD ≤ 5.0% (may be wider for trace analysis).

| LOD & LOQ | Based on signal-to-noise ratio (3:1 for LOD, 10:1 for LOQ). | Can achieve sub-ng/mL levels, depending on the matrix. |

GC-MS Workflow Diagram



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Caption: Workflow for GC-MS analysis.

Method 3: UV-Vis Spectrophotometry

Principle and Rationale

This method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species.[13] The bromophenyl moiety in the analyte absorbs UV radiation, allowing for its direct quantification.[19] This method is exceptionally fast and requires minimal instrumentation but is non-specific. It is best used for assaying the pure substance or in formulations where no other components absorb at the analytical wavelength.

Detailed Experimental Protocol: UV-Vis

Instrumentation and Materials:

- Double-beam UV-Vis spectrophotometer.
- Matched quartz cuvettes (1 cm path length).
- Analytical balance, volumetric flasks, and pipettes.
- Reference Standard: 1-(3-Bromophenyl)-N-methylethanamine HCl (purity ≥99%).
- Spectroscopic grade methanol or ethanol.

Procedure:

- Solvent Selection and λmax Determination: Dissolve a small amount of the analyte in methanol. Scan the solution from 400 nm to 200 nm against a methanol blank to determine the wavelength of maximum absorbance (λmax), expected to be around 265 nm.
- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of the reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Calibration Standards: Prepare a series of standards by diluting the stock solution with methanol. A recommended range is 2, 5, 10, 15, and 20 µg/mL.
- Sample Solution: Prepare a sample solution with a target concentration within the calibration range (e.g., 10 µg/mL).

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- Measurement: Set the spectrophotometer to the predetermined λmax. Zero the instrument using the methanol blank. Measure the absorbance of each standard and sample solution.
- Quantification: Plot a calibration curve of absorbance versus concentration. Determine the concentration of the sample using the linear regression equation.

UV-Vis Method Validation Summary

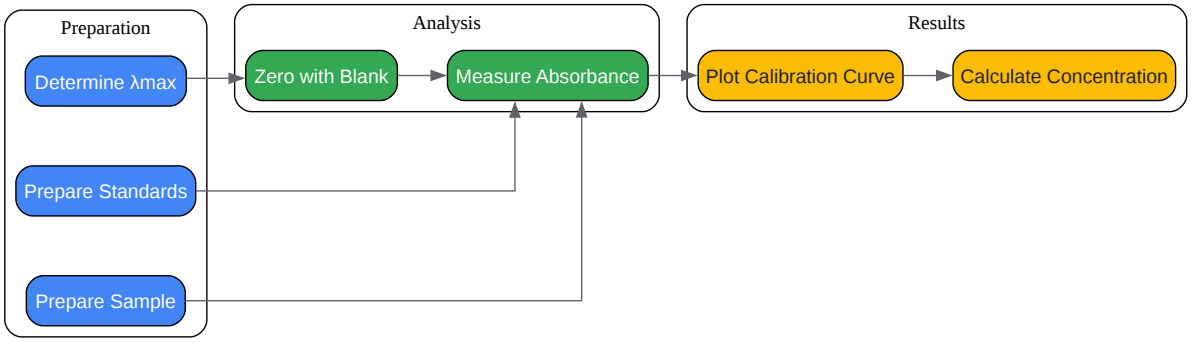
Table 4: UV-Vis Validation Parameters and Typical Acceptance Criteria

Parameter	Test	Typical Acceptance Criteria
Specificity	**Scan individual excipients/impurities.**	**No significant absorbance from other components at the analytical λmax.** (This is the key limitation)**.**
Linearity	Analyze 5 concentrations.	Correlation coefficient (r^2) ≥ 0.999.
Accuracy	Analyze spiked placebo at 3 levels.	Mean recovery between 98.0% and 102.0%.

| Precision | Repeatability (6 replicates at 100%). | RSD ≤ 2.0%. |

UV-Vis Workflow Diagram

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Caption: Workflow for UV-Vis spectrophotometric analysis.

Comparative Summary of Analytical Methods

Table 5: Comparison of HPLC, GC-MS, and UV-Vis Methods

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Feature	HPLC-UV	GC-MS	UV-Vis Spectrophotometry
Specificity	**High (Separates analyte from impurities)**	**Very High (Separation + Mass Spectrum)**	**Low (Prone to interference)**
Sensitivity	Moderate (µg/mL)	Very High (pg/mL to ng/mL)	Low (µg/mL)
Sample Prep	Simple (dissolve and filter)	Complex (requires extraction/basification)	Very Simple (dissolve)
Analysis Time	~10-15 min per sample	~15-20 min per sample	<1 min per sample
Cost	Moderate (instrumentation and solvents)	High (instrumentation and maintenance)	Low (instrumentation)
Confirmation	Based on retention time	Unequivocal (retention time + mass spectrum)	None (based on absorbance only)

| Best For | Routine QC, stability testing, content uniformity | Impurity identification, trace analysis, forensics | Pure substance assay, simple formulations |

Conclusion

The quantification of 1-(3-Bromophenyl)-N-methylethanamine HCl can be successfully achieved using several analytical techniques. RP-HPLC-UV stands out as the most versatile and robust method for routine quality control in a pharmaceutical setting. GC-MS offers unparalleled sensitivity and specificity, making it the method of choice for trace-level quantification or confirmatory analysis. UV-Vis spectrophotometry provides a rapid and simple alternative for the analysis of pure materials where interfering substances are not a concern. The selection of the optimal method depends on a thorough evaluation of the analytical requirements, and regardless of the choice, a comprehensive validation according to ICH guidelines is essential to guarantee the generation of reliable and accurate data.

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